

Application Note: Isolation and Enrichment of 2-Methylbutyl Nonanoate from Natural Matrices

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Compound of Interest

Compound Name: 2-Methylbutyl nonanoate

CAS No.: 69205-08-9

Cat. No.: B13786717

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Abstract & Strategic Overview

2-Methylbutyl nonanoate is a fatty ester characterized by a distinct fruity, waxy, and winey odor profile. While ubiquitous in trace amounts within fermentation metabolomes (e.g., *Saccharomyces* byproducts) and specific botanical matrices (e.g., *Abelmoschus esculentus*, *Cucumis melo*), its isolation is complicated by its high lipophilicity (LogP ~5.3) and structural similarity to isomeric esters (e.g., 3-methylbutyl nonanoate).

This protocol details a Supercritical Fluid Extraction (SFE) workflow, prioritized for its selectivity towards lipophilic volatiles and "Green Chemistry" compliance. We also provide a secondary Biocatalytic Enrichment Protocol, acknowledging that direct extraction often yields insufficient quantities for industrial scaling, necessitating enzymatic intensification.

Chemical Identity & Properties

Understanding the physicochemical behavior of the target is the prerequisite for extraction design.

Property	Value	Implication for Extraction
Molecular Formula	C ₁₄ H ₂₈ O ₂	Mid-weight volatile ester.
Molecular Weight	228.37 g/mol	Requires vacuum for distillation to prevent thermal degradation.
LogP (Octanol/Water)	~5.3 (Predicted)	Highly Lipophilic. Insoluble in water; highly soluble in non-polar solvents (Hexane, scCO ₂).
Boiling Point	~250°C (est. at 760 mmHg)	High boiling point requires reduced pressure (0.1–1.0 mbar) for purification.
Flash Point	~111°C	Combustible; requires standard lab safety protocols.

Source Selection

The choice of matrix dictates the extraction efficiency.

- Botanical Sources: *Abelmoschus esculentus* (Okra) seed oil and *Cucumis melo* (Melon) pulp contain trace levels.
- Fermentation Sources (Recommended): High-gravity fermentation broths utilizing *Saccharomyces cerevisiae* with branched-chain amino acid precursors (Isoleucine) yield higher titers of 2-methylbutyl esters.

Protocol A: Supercritical Fluid Extraction (SFE)

Recommended for high-purity isolation from solid matrices (e.g., freeze-dried fruit pulp or seed meal).

Rationale

Traditional solvent extraction (Hexane/DCM) co-extracts excessive waxes and pigments. SFE using CO₂ allows for density-tuning, selectively solubilizing the target ester while leaving heavier waxes behind.

Equipment Requirements

- SFE Unit: Waters SFE Bio-Botanical System (or equivalent) with fractionation separators.
- Co-solvent Pump: For Ethanol modifier (optional).
- Feed Material: Dried, ground matrix (<5% moisture).

Step-by-Step Workflow

Step 1: Matrix Preparation

- Lyophilization: Freeze-dry the fruit pulp or fermentation biomass to <5% moisture. Water competes with the target ester for solvation in CO₂.
- Milling: Grind to a particle size of 0.5–1.0 mm to maximize surface area without causing channeling.

Step 2: Extraction Parameters (Optimization)

- Pressure: Set extraction vessel to 150 bar. (Targeting volatile esters/lipids).
- Temperature: Maintain 40°C. (Low temp preserves volatile integrity).
- Flow Rate: 15–20 g/min CO₂.
- Duration: 120 minutes dynamic extraction.

Step 3: Fractionation (The Critical Step)

- Separator 1: 90 bar / 50°C. (Drops out heavy waxes/cuticular lipids).
- Separator 2: 40 bar / 25°C. (Target Deposition). **2-Methylbutyl nonanoate** precipitates here.
- Vent: Volatile loss is minimal due to the high boiling point of the target.

Step 4: Post-Processing

- Collect the oily residue from Separator 2.
- Dissolve in minimal Pentane and dry over Anhydrous Na_2SO_4 .
- Concentrate under Nitrogen stream.

Protocol B: Biocatalytic "Natural" Synthesis

Industry Standard for High-Yield "Natural" Labeling. When direct extraction is yield-prohibitive, this protocol uses natural precursors and enzymes to synthesize the target ex vivo, maintaining "Natural" regulatory status (EU/US).

Mechanism

Reaction: Natural Nonanoic Acid + Natural 2-Methylbutanol

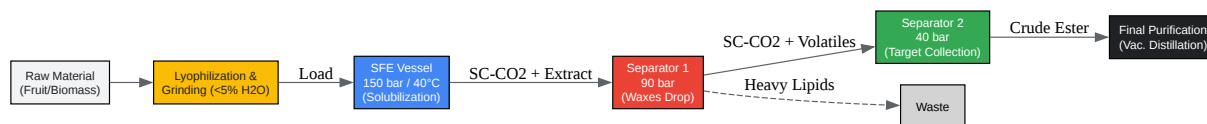
2-Methylbutyl nonanoate + H_2O

Workflow

- Substrates: Mix equimolar amounts of Natural Nonanoic Acid (ex. Pelargonium) and Natural 2-Methylbutanol (ex. Fusel oil fractionation).
- Catalyst: Add immobilized *Candida antarctica* Lipase B (CALB) at 1% w/w.
- Conditions: Incubate at 50°C under mild vacuum (100 mbar) to remove water byproduct and drive equilibrium to completion.
- Purification: Filter off enzyme (reusable). Distill the supernatant to remove unreacted alcohol.

Visualization of Workflows

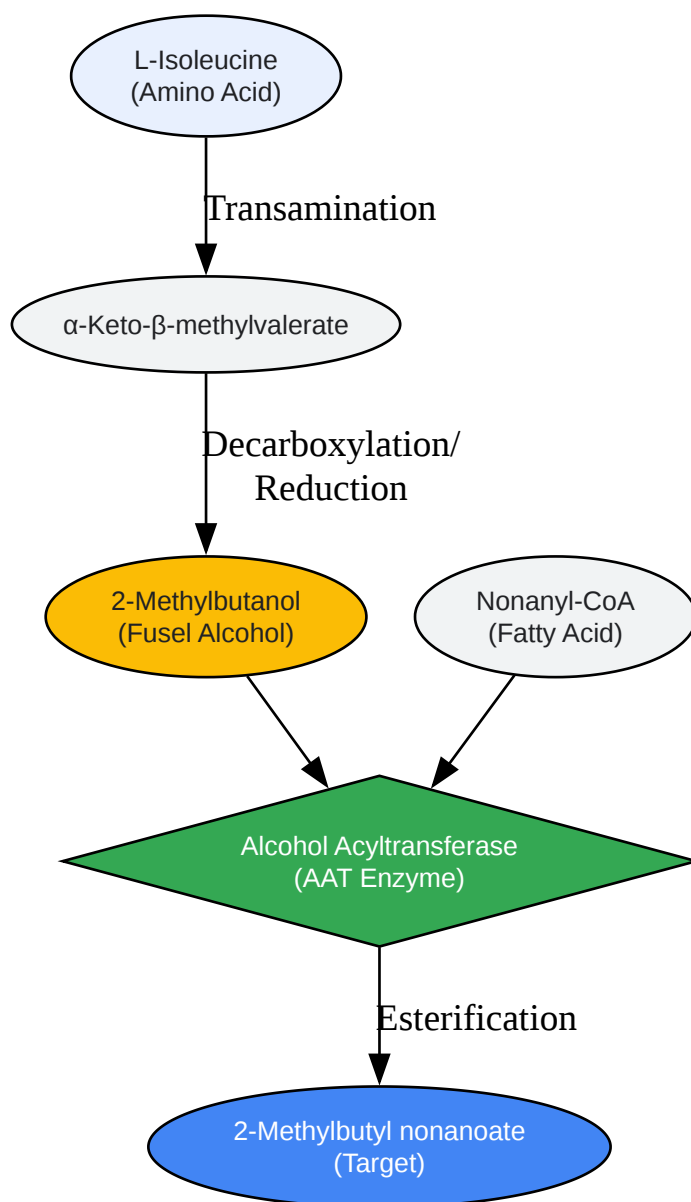
Diagram 1: SFE Extraction Logic



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Caption: Selective fractionation using Supercritical CO2 ensures separation of the target ester from heavy plant waxes.

Diagram 2: Biogenesis & Identification Logic



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Caption: The Ehrlich pathway converts Isoleucine to 2-Methylbutanol, which couples with Nonanyl-CoA to form the target.

Analytical Validation (GC-MS)

Critical QC Check: You must distinguish the target from its isomer, 3-methylbutyl nonanoate (Isoamyl nonanoate).

- Column: DB-Wax or HP-5MS (Polarity separation is key).

- Retention Index (RI):
 - **2-Methylbutyl nonanoate**:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) RI ~1580 (on Wax).
 - 3-Methylbutyl nonanoate: RI ~1575 (on Wax).
 - Note: The 2-methyl isomer typically elutes slightly after the 3-methyl isomer on non-polar columns, but before on polar columns depending on specific interactions. Standard addition is required for confirmation.
- Mass Spec Fragments: Look for m/z 70 (characteristic of 2-methylbutyl group rearrangement) vs m/z 55 or 43 dominance.

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